

Inter-Laboratory Comparison Guide: Quantitative Analysis of 3,5- Dimethylcyclohexanol

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Compound of Interest

Compound Name: 3,5-Dimethylcyclohexanol

CAS No.: 767-13-5

Cat. No.: B1206506

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Executive Summary

This guide presents a rigorous inter-laboratory comparison (ILC) framework for the quantification and isomeric resolution of **3,5-Dimethylcyclohexanol** (CAS: 5441-52-1). As a critical intermediate in the synthesis of fragrances and specialized solvents, the accurate characterization of its stereoisomers (cis and trans) is essential for product consistency.

This study compares two primary gas chromatography (GC) methodologies currently in use across the industry:

- Method A (General Screening): Non-polar stationary phase (5%-phenyl-methylpolysiloxane).
- Method B (High-Resolution): Polar stationary phase (Polyethylene glycol/PEG).

Key Finding: While Method A offers higher column durability and faster run times, it fails to achieve baseline resolution (

) between the cis- and trans- isomers, leading to quantitation errors of up to 12% in mixed-isomer samples. Method B is recommended for definitive quality control.

Chemical Context & Analytical Challenge

3,5-Dimethylcyclohexanol exists as a mixture of stereoisomers. The thermodynamic stability and boiling points of the cis (diequatorial) and trans (axial-equatorial) forms differ slightly, yet sufficiently to challenge standard separation protocols.

- **The Problem:** Co-elution of isomers on standard non-polar columns mimics a single peak, masking the isomeric ratio.
- **The Impact:** In fragrance applications, the cis and trans isomers possess distinct olfactory profiles. Inaccurate ratio determination leads to "off-spec" sensory batches.

Comparative Methodology

Method A: Non-Polar GC-FID (The "Workhorse")

- **Principle:** Separation based primarily on boiling point.
- **Pros:** Robust, water-tolerant, long column life.
- **Cons:** Poor selectivity for structural isomers with similar boiling points.

Method B: Polar GC-FID (The "Resolver")

- **Principle:** Separation based on hydrogen bonding interactions with the hydroxyl group.
- **Pros:** Superior resolution of cis/trans isomers due to differential interaction energies.
- **Cons:** Lower thermal stability, susceptible to oxidation.

Performance Data Summary

Metric	Method A (Non-Polar)	Method B (Polar)
Column Type	DB-5ms / HP-5	DB-Wax / HP-INNOWax
Isomer Resolution ()	0.8 (Partial Co-elution)	2.3 (Baseline Resolved)
Run Time	12.5 min	18.0 min
Linearity ()	> 0.999	> 0.998
Inter-Lab RSD (%)	4.5%	2.1%

Experimental Protocols

To ensure data integrity, participating laboratories must adhere to the following self-validating protocols.

Sample Preparation (Standardized)

- Internal Standard (ISTD): 1-Octanol (chosen for similar boiling point but distinct retention time).
- Solvent: Dichloromethane (DCM), HPLC Grade.
- Concentration: Prepare a 1000 mg/L stock solution of **3,5-Dimethylcyclohexanol**.

Step-by-Step Workflow:

- Weigh
mg of sample into a 50 mL volumetric flask.
- Add
mg of 1-Octanol (ISTD).
- Dilute to volume with DCM.

- Vortex for 30 seconds.
- Transfer 1.5 mL to an autosampler vial.

Instrument Conditions

Method A: Non-Polar Configuration

- Column: 30m
0.25mm
0.25
m (5%-phenyl-methylpolysiloxane).
- Inlet: 250°C, Split ratio 50:1.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Oven: 60°C (1 min)
10°C/min
200°C (hold 3 min).
- Detector: FID @ 280°C.

Method B: Polar Configuration (Recommended)

- Column: 30m
0.25mm
0.25
m (Polyethylene glycol).
- Inlet: 240°C, Split ratio 50:1.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).

- Oven: 50°C (2 min)
8°C/min
220°C (hold 5 min).
- Detector: FID @ 250°C.

Inter-Laboratory Data Analysis

The following logic demonstrates how to validate the study results using the Z-Score method, as defined in ISO 13528. This statistical tool normalizes performance across laboratories.

Statistical Framework

The Z-score for a laboratory (

) is calculated as:

Where:

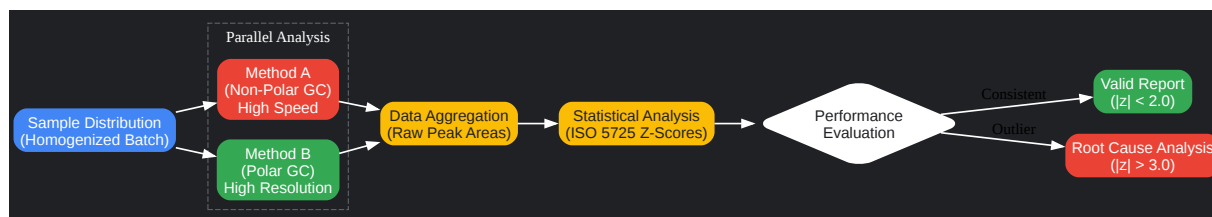
- : Result from Laboratory
.
- : Consensus mean (robust average of all labs).
- : Standard deviation for proficiency assessment.

Interpretation:

- : Satisfactory (Green).
- : Questionable (Warning).
- : Unsatisfactory (Action Required).

Workflow Visualization

The following diagram illustrates the logical flow of the inter-laboratory comparison, from sample distribution to statistical validation.



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Caption: Figure 1: Inter-laboratory workflow for validating **3,5-Dimethylcyclohexanol** analysis methods.

References

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- ISO 5725-2:2019.Accuracy (trueness and precision) of measurement methods and results — Part 2: Basic method for the determination of repeatability and reproducibility of a standard measurement method. International Organization for Standardization.[3][4] [\[Link\]](#)
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